

Azepan-2-one-d10: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azepan-2-one-d10

Cat. No.: B127021

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Introduction

Azepan-2-one-d10, the deuterated form of ϵ -caprolactam, is a critical internal standard for analytical and research applications. Its use is particularly prominent in quantitative analyses utilizing mass spectrometry-based techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The incorporation of ten deuterium atoms provides a distinct mass shift from its unlabeled counterpart, enabling precise quantification in complex biological and environmental matrices. This technical guide provides an in-depth overview of **Azepan-2-one-d10**, focusing on supplier information, purity assessment, and the experimental protocols essential for its application in scientific research.

Supplier and Purity Information

The selection of a high-purity, isotopically enriched internal standard is paramount for accurate and reproducible quantitative analysis. The following table summarizes commercially available **Azepan-2-one-d10** from various suppliers. Researchers are advised to consult the certificate of analysis (CoA) from the respective supplier for lot-specific purity information.

Supplier	Product Name	CAS Number	Stated Purity	Isotopic Purity
MedChemExpress	Azepan-2-one-d10	169297-53-4	99.8% ^[1]	Not specified
Cambridge Isotope Laboratories, Inc.	Caprolactam (D ₁₀ , 98%)	169297-53-4	98% ^[2]	Not specified
LGC Standards	Caprolactam (D10, 98%)	169297-53-4	98% ^[3]	Not specified

Note: Availability and purity of **Azepan-2-one-d10** from other suppliers such as Toronto Research Chemicals, Santa Cruz Biotechnology, and Cayman Chemical should be confirmed directly with the respective vendors.

Experimental Protocols for Purity and Isotopic Enrichment Analysis

The determination of both chemical and isotopic purity is crucial for validating the suitability of **Azepan-2-one-d10** as an internal standard. High-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy are the primary techniques employed for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structural integrity of the molecule and determining the positions and extent of deuterium labeling.

Methodology:

- **Sample Preparation:** A precise amount of **Azepan-2-one-d10** is dissolved in a suitable deuterated solvent (e.g., chloroform-d, methanol-d4) to a known concentration.
- **¹H NMR Analysis:** The ¹H NMR spectrum is acquired to identify and quantify any residual proton signals. The absence or significant reduction of signals corresponding to the ten deuterated positions confirms a high degree of isotopic enrichment.

- **^2H NMR Analysis:** The ^2H NMR spectrum is acquired to directly observe the deuterium signals, confirming the locations of deuteration.
- **Quantitative NMR (qNMR):** By integrating the signals in both ^1H and ^2H NMR spectra against a certified internal standard, the isotopic purity can be accurately calculated.

Mass Spectrometry (MS)

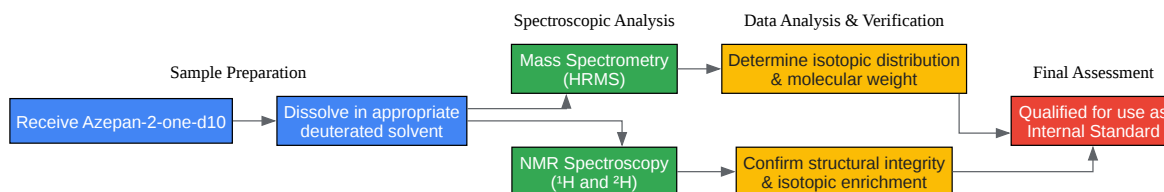
Mass spectrometry is employed to determine the isotopic distribution and to confirm the molecular weight of the deuterated compound.

Methodology:

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a chromatographic system like GC or LC.
- **Ionization:** The molecules are ionized using an appropriate technique, such as electron ionization (EI) for GC-MS or electrospray ionization (ESI) for LC-MS.
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the ions is measured. The mass spectrum will show a cluster of peaks corresponding to the different isotopologues of **Azepan-2-one-d10**.
- **Data Analysis:** The relative intensities of the isotopic peaks are used to calculate the isotopic enrichment. High-resolution mass spectrometry allows for the accurate mass determination of the molecular ion, further confirming the elemental composition.

Experimental Workflow for Purity Verification

The following diagram illustrates a general workflow for the comprehensive purity and identity confirmation of **Azepan-2-one-d10**.



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Purity verification workflow for **Azepan-2-one-d10**.

Biological Activity and Signaling Pathways

Azepan-2-one, or ϵ -caprolactam, is primarily known as the monomer for the production of Nylon-6. Its biological activity is not extensively studied in the context of specific signaling pathways. The deuterated form, **Azepan-2-one-d10**, is synthesized for its utility as an internal standard in analytical testing and is not intended for biological or pharmaceutical studies. Its value lies in its chemical and isotopic properties rather than any inherent biological function.

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References

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- To cite this document: BenchChem. [Azepan-2-one-d10: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b127021#azepan-2-one-d10-supplier-and-purity-information>]

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